

Personal protective equipment for handling DL-Norepinephrine-d6

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Compound of Interest

Compound Name: DL-Norepinephrine-d6

Cat. No.: B15559353

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Essential Safety and Handling Guide for DL-Norepinephrine-d6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DL-Norepinephrine-d6**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Personal Protective Equipment (PPE)

When handling **DL-Norepinephrine-d6**, it is imperative to use appropriate personal protective equipment to prevent exposure. The recommended PPE is detailed below.

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety Glasses or Goggles	OSHA 29 CFR 1910.133 or European Standard EN166 ^[1]
Hand Protection	Chemical-resistant gloves	Appropriate protective gloves should be worn. ^[1]
Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure. ^[1]
Respiratory Protection	NIOSH/MSHA approved respirator	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. ^[1]

First Aid Measures

In the event of accidental exposure to **DL-Norepinephrine-d6**, immediate first aid is critical. Follow the procedures outlined below and seek medical attention promptly.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing and shoes. Flush the affected skin with plenty of water for at least 15 minutes. Seek medical aid. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **DL-Norepinephrine-d6** and to ensure a safe laboratory environment.

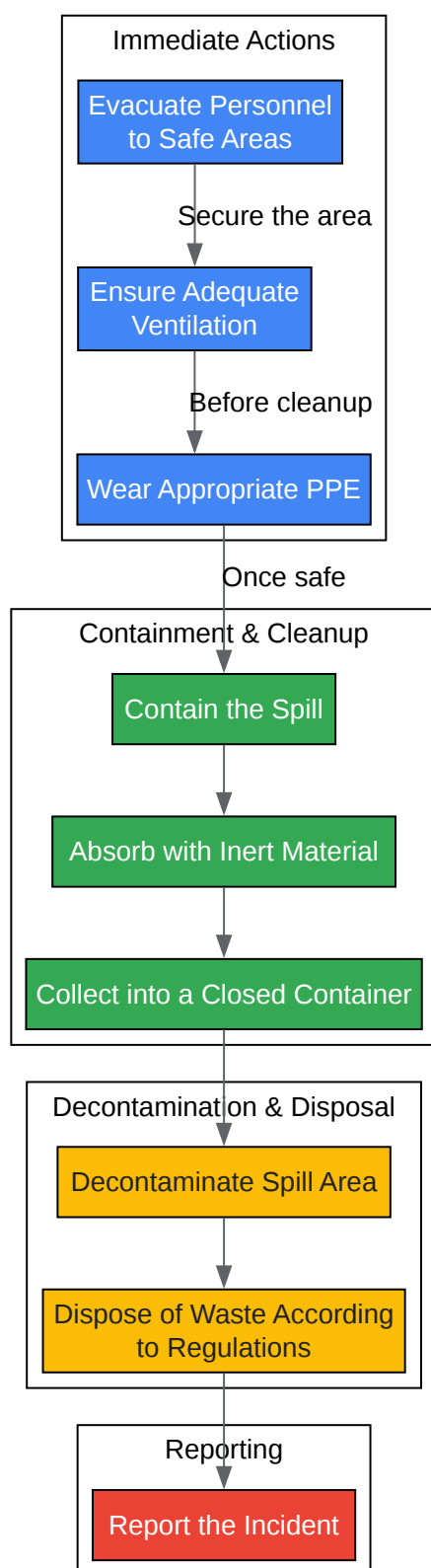
- Handling: Wash hands thoroughly after handling. Use the compound only in a well-ventilated area. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Keep the container tightly closed. Avoid ingestion and inhalation.[\[1\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances.[\[1\]](#) The product information sheet for a similar compound specifies storage at -20°C for long-term stability.[\[2\]](#)

Disposal Plan

Dispose of **DL-Norepinephrine-d6** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Place the material into a suitable clean, dry, closed container for disposal.^[1]

Emergency Spill Response

In the event of a spill, immediate and appropriate action is necessary to contain the spill and prevent exposure.



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Caption: Workflow for responding to a chemical spill of **DL-Norepinephrine-d6**.

Operational Plan for a Spill:

- Immediate Actions:
 - Evacuate all personnel from the immediate spill area to a safe location.[3]
 - Ensure the area is well-ventilated to disperse any airborne dust or vapors.[1]
 - Before re-entering the area, responders must don the appropriate Personal Protective Equipment (PPE) as outlined in the table above.[1]
- Containment and Cleanup:
 - Prevent further leakage or spillage if it is safe to do so.[4]
 - For solid spills, sweep up the material. For liquid spills, absorb the solution with an inert, non-combustible material such as sand or earth.[1][3]
 - Carefully place the absorbed material and any contaminated soil or debris into a suitable, clean, dry, and properly labeled, closed container for disposal.[1] Avoid generating dust.[1]
- Decontamination and Disposal:
 - Decontaminate the spill area and any equipment used for cleanup with a suitable solvent, such as alcohol, followed by washing with soap and water.[3]
 - Dispose of all contaminated waste, including cleaning materials and PPE, as hazardous waste in accordance with local, state, and federal regulations.[3]
- Reporting:
 - Report the incident to the appropriate laboratory supervisor and safety officer.

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